

# An In-depth Technical Guide to the Thermochemical Properties of 1-Dodecene

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## Compound of Interest

Compound Name: 1-Dodecene

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This technical guide provides a comprehensive overview of the essential thermochemical data for **1-dodecene** ( $C_{12}H_{24}$ ). The information compiled herein is crucial for professionals engaged in chemical research, materials science, and pharmaceutical development, where a precise understanding of a substance's energetic properties is paramount for process design, safety analysis, and reaction modeling. This document presents key thermochemical parameters in organized tables, details the experimental methodologies used for their determination, and provides a visualization of a relevant industrial production process.

## Core Thermochemical Data of 1-Dodecene

The following tables summarize the critical thermochemical properties of **1-dodecene**, compiled from various reputable sources. These values are essential for calculations involving reaction energies, phase equilibria, and thermal stability.

Table 1: Enthalpy, Entropy, and Heat Capacity

Property	Value	Units	Conditions
Standard Enthalpy of Formation (liquid)	-229.9	kJ/mol	298.15 K, 1 bar
Standard Enthalpy of Formation (gas)	-169.1	kJ/mol	298.15 K, 1 bar
Standard Molar Entropy (liquid)	461.9	J/mol·K	298.15 K, 1 bar
Molar Heat Capacity (liquid)	360.66	J/mol·K	298.15 K
Molar Heat Capacity (ideal gas)	389.04	J/mol·K	298.15 K

Table 2: Phase Transition Data

Property	Value	Units	Temperature (K)
Normal Boiling Point	486.2 ± 0.6	K	-
Melting Point	238 ± 1	K	-
Triple Point	237.93	K	-
Enthalpy of Vaporization	60.78	kJ/mol	298.15 K
Enthalpy of Fusion	19.87	kJ/mol	237.9 K
Entropy of Vaporization	125.0	J/mol·K	at Normal Boiling Point
Entropy of Fusion	83.54	J/mol·K	237.9 K

Table 3: Critical Properties

Property	Value	Units
Critical Temperature (Tc)	658 ± 2	K
Critical Pressure (Pc)	19.3 ± 2.0	bar

## Experimental Protocols for Thermochemical Data Determination

The accurate determination of the thermochemical data presented above relies on precise and well-established experimental techniques. The following sections detail the general methodologies for two such critical procedures.

### Bomb Calorimetry for Enthalpy of Combustion

Bomb calorimetry is a standard method for determining the heat of combustion of a substance, from which the standard enthalpy of formation can be calculated.

Methodology:

- **Sample Preparation:** A precisely weighed sample of **1-dodecene** (typically around 1 gram) is placed in a sample cup within a high-pressure vessel known as a "bomb." A fuse wire is positioned to be in contact with the sample.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm. This ensures complete combustion.
- **Calorimeter Assembly:** The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The initial temperature of the water is recorded with high precision.
- **Ignition:** The sample is ignited by passing an electric current through the fuse wire. The combustion of the sample releases heat, which is transferred to the surrounding water and the bomb itself, causing a rise in temperature.
- **Temperature Measurement:** The temperature of the water is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.

- **Data Analysis:** The heat capacity of the calorimeter system is determined by combusting a standard substance with a known heat of combustion (e.g., benzoic acid). The heat of combustion of the **1-dodecene** sample is then calculated from the observed temperature change, the heat capacity of the calorimeter, and corrections for the heat released by the ignition wire and any side reactions (such as the formation of nitric acid from residual nitrogen). The standard enthalpy of formation is then derived using Hess's Law.

## Differential Scanning Calorimetry (DSC) for Phase Transitions

Differential Scanning Calorimetry is a versatile thermal analysis technique used to measure heat flow associated with phase transitions, such as melting and boiling, and to determine heat capacity.

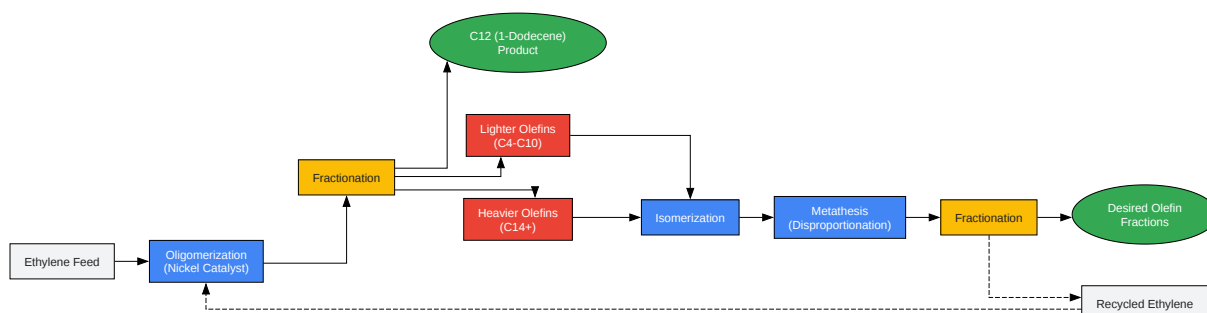
### Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **1-dodecene** (typically 5-15 mg) is hermetically sealed in a small pan, usually made of aluminum. An empty, sealed pan is used as a reference.
- **Instrument Setup:** The sample and reference pans are placed in the DSC cell. The instrument is programmed to heat or cool the sample and reference at a constant rate over a specified temperature range. A constant flow of an inert gas, such as nitrogen, is maintained to prevent oxidation.
- **Heating/Cooling Cycle:** The temperature of the DSC cell is ramped up or down. The instrument measures the difference in heat flow required to maintain the sample and reference pans at the same temperature.
- **Data Acquisition:** As the sample undergoes a phase transition (e.g., melting), it will absorb or release heat. This results in a difference in heat flow between the sample and the reference, which is recorded as a peak in the DSC thermogram. The temperature at the onset of the peak corresponds to the transition temperature (e.g., melting point). The area under the peak is directly proportional to the enthalpy of the transition (e.g., enthalpy of fusion).

- **Heat Capacity Measurement:** By comparing the heat flow to the sample with the heat flow to a known standard (such as sapphire) under the same conditions, the heat capacity of the sample can be determined as a function of temperature.

## Industrial Production of 1-Dodecene: The Shell Higher Olefin Process (SHOP)

**1-Dodecene** is commercially produced through the oligomerization of ethylene. The Shell Higher Olefin Process (SHOP) is a prominent industrial method for this synthesis.<sup>[1]</sup> The following diagram illustrates the major steps in this process.



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### Shell Higher Olefin Process (SHOP) Workflow.

This guide provides a foundational understanding of the thermochemical properties of **1-dodecene**, the experimental basis for these values, and an overview of its industrial synthesis.

This information is intended to support further research and development activities where **1-dodecene** is a compound of interest.

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## References

- 1. Shell higher olefin process - Wikipedia [en.wikipedia.org]
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